

An In-depth Technical Guide to the Substrates and Interacting Partners of PAPD5

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: PROTAC PAPD5 degrader 1

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Introduction

Poly(A) Polymerase D5 (PAPD5), also known as TENT4B or TRF4-2, is a non-canonical poly(A) polymerase that plays a crucial role in RNA surveillance and metabolism. Unlike the canonical poly(A) polymerases involved in mRNA maturation, PAPD5 adds short oligo(A) tails to a variety of RNA substrates, often marking them for degradation. This activity positions PAPD5 as a key regulator in numerous cellular processes, including the quality control of ribosomal RNA, the degradation of histone mRNAs, the maturation of the telomerase RNA component (TERC), and the turnover of microRNAs. Its involvement in critical pathways, including those hijacked by viruses such as Hepatitis B (HBV), has made it an attractive target for therapeutic intervention. This guide provides a comprehensive overview of the known substrates and interacting partners of PAPD5, detailing the experimental methodologies used for their identification and the signaling pathways in which they function.

Substrates of PAPD5

PAPD5 targets a diverse range of RNA molecules, influencing their stability and function. The following table summarizes the identified RNA substrates of PAPD5.



RNA Substrate Category	Specific Substrate(s)	Cellular Process	References
Ribosomal RNA (rRNA)	Aberrant pre-rRNAs	RNA surveillance and quality control	[1][2][3]
Messenger RNA (mRNA)	Histone mRNAs	Regulation of histone protein levels, cell cycle control	[1][2]
Non-coding RNA (ncRNA)	Telomerase RNA component (TERC)	Telomere maintenance, cellular aging, and cancer	[4]
MicroRNA (miRNA)	miR-21	Post-transcriptional gene regulation, oncogenesis	[5][6]
Viral RNA	Hepatitis B Virus (HBV) RNA	Viral replication and persistence	[7][8]

Interacting Partners of PAPD5

PAPD5 functions in concert with a network of protein partners that modulate its activity and substrate specificity. The table below lists the known protein interactors of PAPD5.



Interacting Partner	Function of Interaction	Cellular Process	References
PAPD7 (TENT4A)	Redundant function in HBV RNA stabilization	Viral replication	
ZCCHC14	Recruits PAPD5/7 to HBV RNA	Viral replication	[7][9]
PARN	Opposing activity in TERC and miR-21 processing (deadenylation)	RNA maturation and degradation	[4][5][6]
NPM1	Interaction identified through BioGRID	Not fully characterized	[10]
PPAN	Interaction identified through BioGRID	Not fully characterized	[10]
RPL37A	Interaction identified through BioGRID	Not fully characterized	[10]
RPL8	Interaction identified through BioGRID	Not fully characterized	[10]
ADARB1	Interaction identified through BioGRID	Not fully characterized	[10]

Quantitative Data

Understanding the enzymatic activity and binding affinities of PAPD5 is critical for designing targeted therapeutics. The following table summarizes available quantitative data.



Parameter	Value	Substrate/Part ner	Method	Reference
KM (RNA)	1.1 ± 0.2 μM	A15 oligoribonucleoti de	In vitro polyadenylation assay	[1]
kcat (RNA)	0.04 ± 0.002 s-1	A15 oligoribonucleoti de	In vitro polyadenylation assay	[1]
KM (ATP)	55 ± 8 μM	A15 oligoribonucleoti de	In vitro polyadenylation assay	[1]
kcat (ATP)	0.04 ± 0.002 s-1	A15 oligoribonucleoti de	In vitro polyadenylation assay	[1]
IC50 (AB-452)	91 nM	Recombinant human PAPD5	ATP depletion biochemical assay	[7]
IC50 (RG7834)	79 nM	Recombinant human PAPD5	ATP depletion biochemical assay	[7]

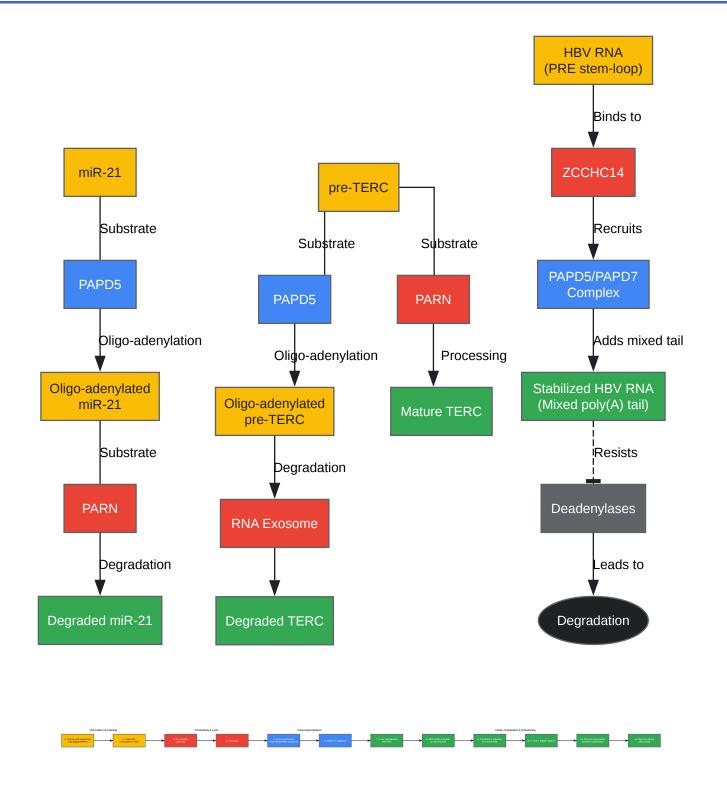
Signaling Pathways and Logical Relationships

The diverse roles of PAPD5 are best understood by examining the signaling pathways in which it participates.

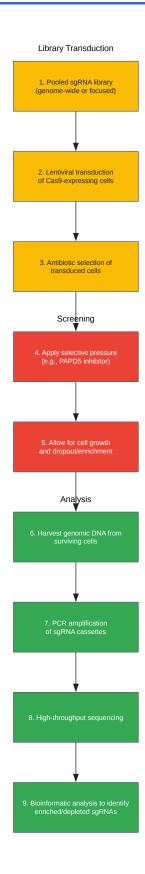
PAPD5-mediated Degradation of miR-21

PAPD5 plays a critical role in the turnover of the oncogenic microRNA, miR-21. By adding a short poly(A) tail to miR-21, PAPD5 marks it for degradation by the poly(A)-specific ribonuclease (PARN). This process helps to regulate the levels of miR-21 and its downstream targets.









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- To cite this document: BenchChem. [An In-depth Technical Guide to the Substrates and Interacting Partners of PAPD5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12374282#substrates-and-interacting-partners-of-papd5]

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